

"Immune cell migration-IN-1" solubility and stability in common cell culture media

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Compound of Interest

Compound Name: Immune cell migration-IN-1

Cat. No.: B12393903

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Application Notes and Protocols: Immune Cell Migration-IN-1

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols and guidelines for the use of **Immune cell migration-IN-1** (CAS: 2316683-71-1), a potent inhibitor of immune cell migration. The information provided is intended to ensure consistent and reliable results in cell-based assays by addressing the critical aspects of solubility and stability in common cell culture media.

Introduction

Immune cell migration-IN-1 is a small molecule inhibitor with high potency in T-cell adhesion assays, exhibiting an EC₅₀ of 13.5 nM. Its mechanism of action involves the modulation of integrin signaling pathways, which are crucial for the regulation of integrin activation and subsequent cell adhesion. The compound also influences chemokine receptor function, particularly the CCR7 pathway, and can disrupt the WAVE complex, a key regulator of actin polymerization. Given its targeted effects on critical pathways of immune cell trafficking, **Immune cell migration-IN-1** is a valuable tool for research in immunology, immuno-oncology, and inflammatory diseases.

Proper handling, including appropriate dissolution and consideration of its stability in experimental media, is paramount for obtaining accurate and reproducible data. These notes

provide essential information and protocols to that end.

Physicochemical Properties

A summary of the known physicochemical properties of **Immune cell migration-IN-1** is presented in the table below.

Property	Value	Source
CAS Number	2316683-71-1	Vendor Data
Molecular Formula	C ₂₅ H ₂₈ N ₄ O ₅ S	
Molecular Weight	496.58 g/mol	
Appearance	Crystalline solid	

Solubility

The solubility of **Immune cell migration-IN-1** in common laboratory solvents is critical for the preparation of stock solutions.

Solvent	Solubility	Notes
Dimethyl Sulfoxide (DMSO)	≥ 25 mg/mL	Recommended for preparing high-concentration stock solutions.
Ethanol	Sparingly soluble	Not recommended for primary stock solutions.
Water	Insoluble	Do not attempt to dissolve directly in aqueous solutions.
Phosphate Buffered Saline (PBS)	Insoluble	

Note: It is recommended to prepare a high-concentration stock solution in DMSO (e.g., 10 mM or 20 mM). This stock can then be serially diluted in cell culture medium to achieve the desired

final working concentration. The final DMSO concentration in the cell culture medium should be kept low (typically $\leq 0.1\%$) to avoid solvent-induced cytotoxicity.

Stability

The stability of **Immune cell migration-IN-1** is a critical factor for the validity of long-term cell culture experiments.

Condition	Stability	Recommendations
Solid Form	Stable at -20°C for at least 1 year.	Store desiccated and protected from light.
DMSO Stock Solution	Stable at -20°C for at least 6 months.	Aliquot to avoid repeated freeze-thaw cycles.
Cell Culture Media (e.g., RPMI-1640, DMEM) with 10% FBS at 37°C	Data not currently available. It is recommended to perform a stability assessment for long-term experiments.	For experiments longer than 24 hours, consider replenishing the compound with fresh media.

Experimental Protocols

Preparation of Stock Solution (10 mM in DMSO)

Materials:

- **Immune cell migration-IN-1** (solid)
- Anhydrous Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials

Procedure:

- Equilibrate the vial of solid **Immune cell migration-IN-1** to room temperature before opening to prevent moisture condensation.

- Weigh the required amount of the compound. For example, for 1 mL of a 10 mM stock solution, weigh 4.97 mg of **Immune cell migration-IN-1**.
- Add the appropriate volume of anhydrous DMSO to the solid compound.
- Vortex or sonicate briefly until the solid is completely dissolved.
- Aliquot the stock solution into smaller volumes in sterile microcentrifuge tubes to minimize freeze-thaw cycles.
- Store the aliquots at -20°C, protected from light.

Preparation of Working Solutions in Cell Culture Medium

Materials:

- 10 mM **Immune cell migration-IN-1** stock solution in DMSO
- Pre-warmed complete cell culture medium (e.g., RPMI-1640 + 10% FBS)
- Sterile conical tubes

Procedure:

- Thaw an aliquot of the 10 mM stock solution at room temperature.
- Perform serial dilutions of the stock solution in pre-warmed complete cell culture medium to achieve the desired final concentration.
 - Important: Add the DMSO stock solution to the cell culture medium and mix immediately by gentle inversion or pipetting. Do not add the medium to the DMSO stock, as this may cause precipitation of the compound.
- For example, to prepare 1 mL of a 10 μ M working solution, add 1 μ L of the 10 mM stock solution to 999 μ L of cell culture medium.
- The final concentration of DMSO in the medium should not exceed 0.1% to avoid solvent toxicity. Include a vehicle control (medium with the same final concentration of DMSO) in

your experiments.

General Protocol for Assessing Stability in Cell Culture Medium

This protocol provides a framework for determining the stability of **Immune cell migration-IN-1** in your specific cell culture medium and experimental conditions.

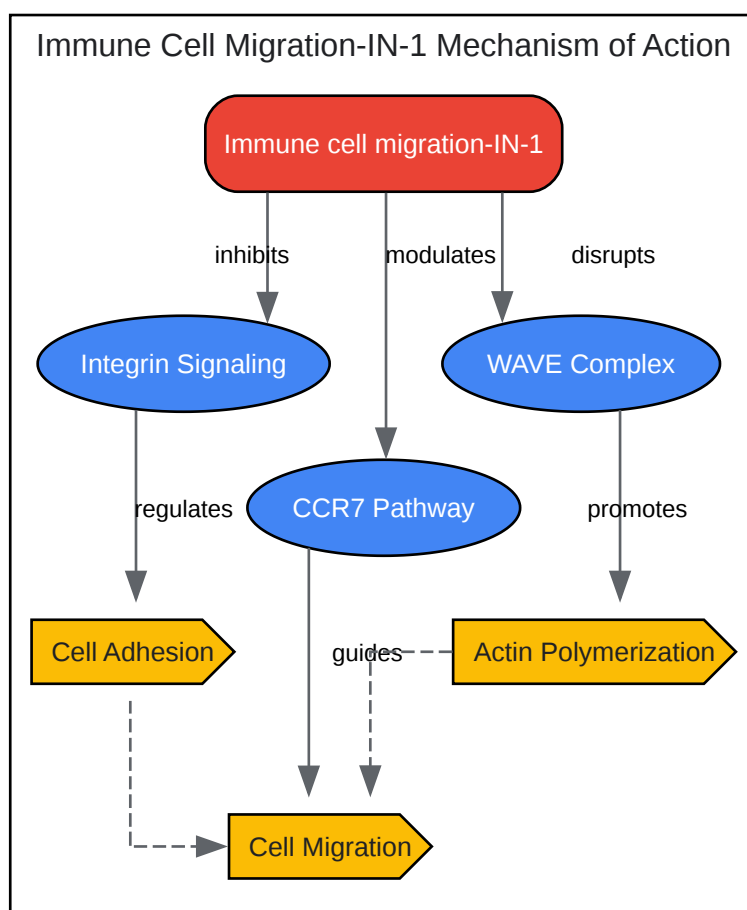
Materials:

- **Immune cell migration-IN-1** working solution in your cell culture medium
- Incubator at 37°C, 5% CO₂
- Analytical method for quantification (e.g., HPLC-UV, LC-MS)

Procedure:

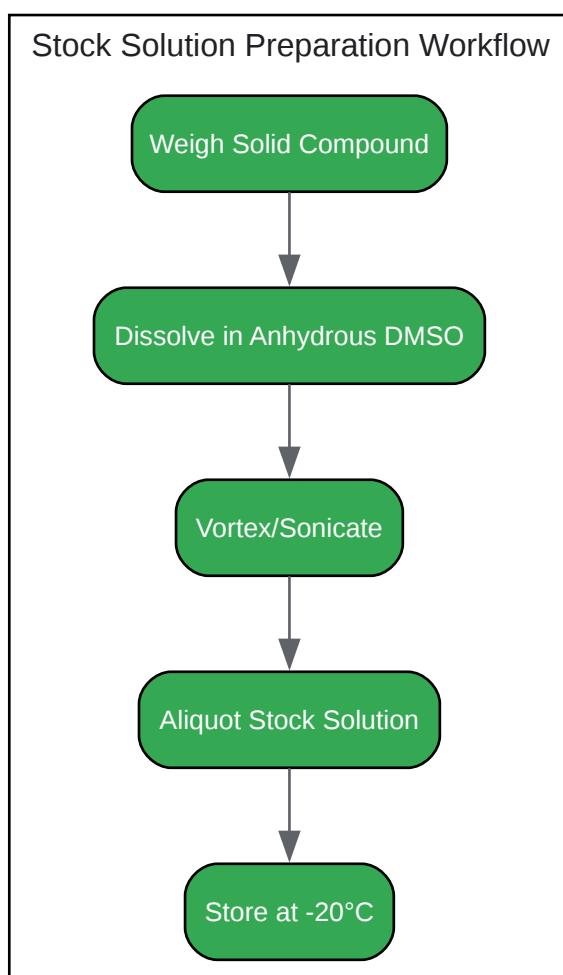
- Prepare a fresh working solution of **Immune cell migration-IN-1** in your complete cell culture medium at the desired final concentration.
- Take an initial sample (T=0) and store it at -80°C for later analysis.
- Incubate the remaining solution under standard cell culture conditions (37°C, 5% CO₂).
- Collect aliquots at various time points (e.g., 2, 4, 8, 12, 24, 48, 72 hours). Store these samples at -80°C.
- Analyze the concentration of the parent compound in all samples using a suitable analytical method.
- Calculate the percentage of the compound remaining at each time point relative to the T=0 sample to determine its stability profile.

Visualized Signaling Pathways and Workflows



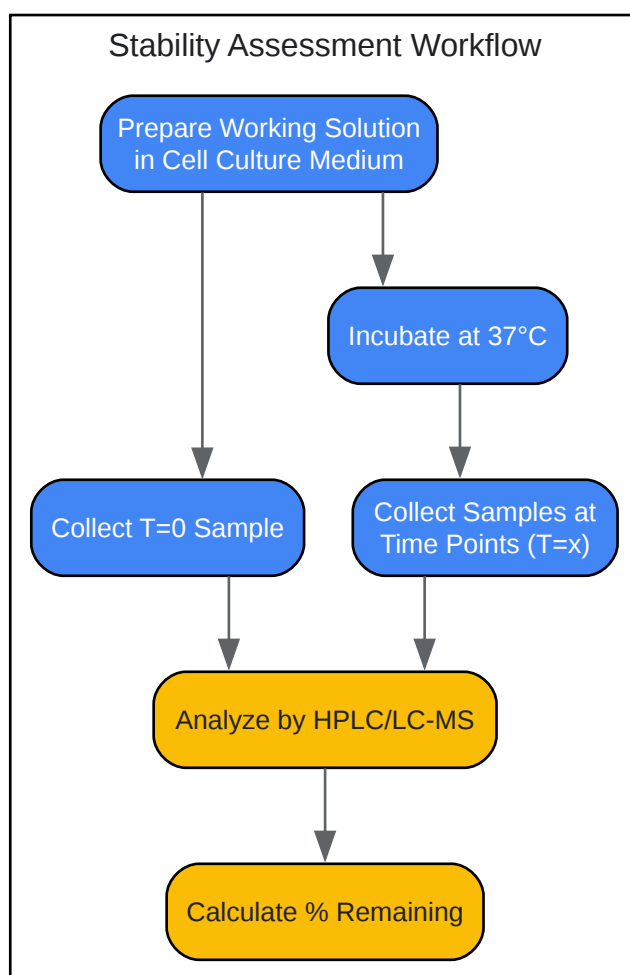
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Caption: Mechanism of action of **Immune cell migration-IN-1**.



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Caption: Workflow for preparing a stock solution.



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Caption: Workflow for stability assessment in media.

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